

Application Notes and Protocols for In Vivo Rosabulin Administration in Xenograft Models

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Compound of Interest

Compound Name: Rosabulin

Cat. No.: B1684105

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Abstract

These application notes provide a detailed protocol for the in vivo administration of **Rosabulin** (also known as STA-5312), a potent microtubule inhibitor, in murine xenograft models.

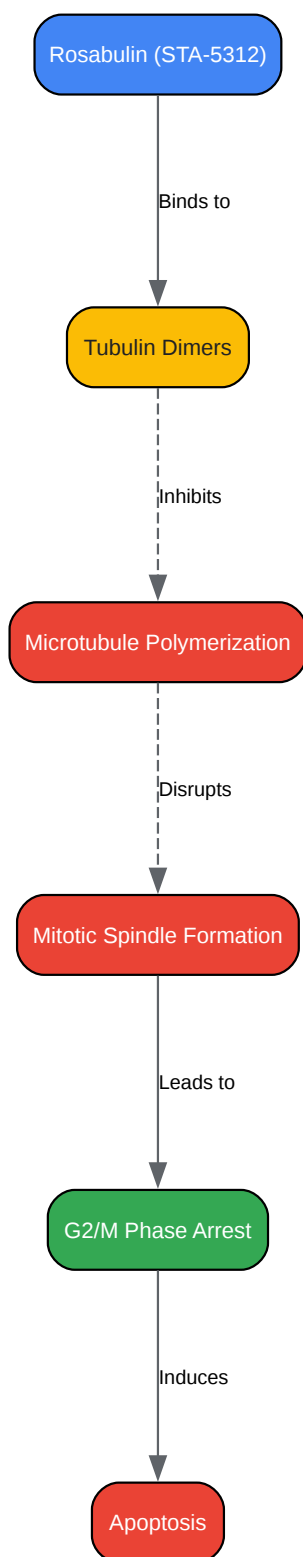
Rosabulin has demonstrated significant anti-tumor activity in preclinical studies against a variety of cancer cell lines, including those with multi-drug resistance. This document outlines the essential procedures for preparing and administering **Rosabulin**, establishing xenograft models, and monitoring tumor growth, based on available preclinical data. The provided protocols are intended to serve as a comprehensive guide for researchers designing and executing in vivo efficacy studies with this compound.

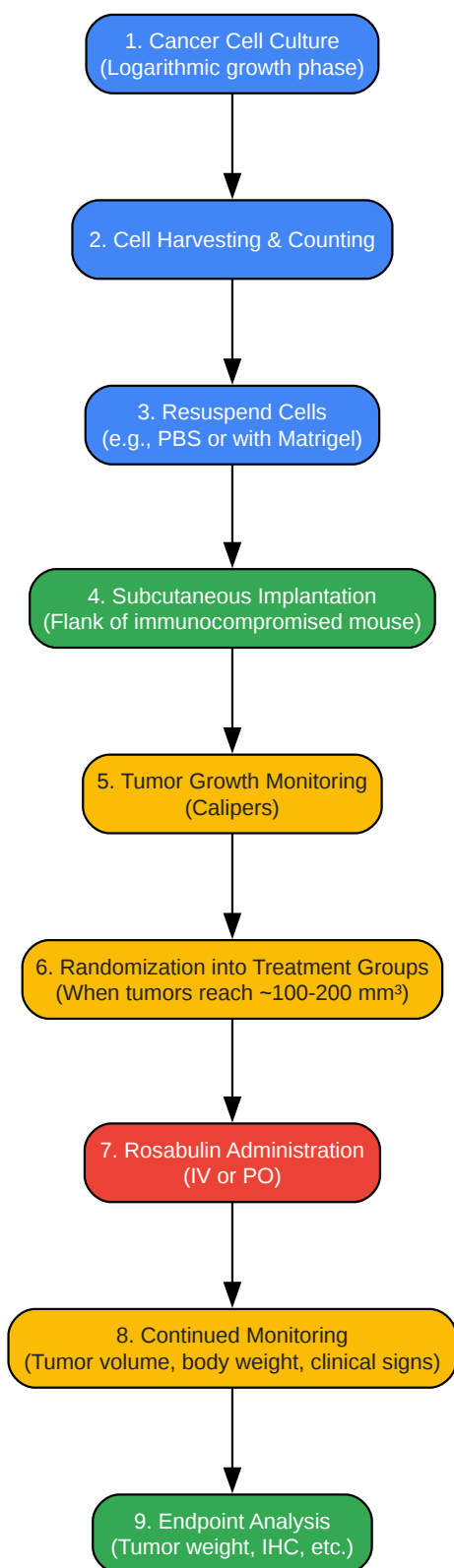
Introduction to Rosabulin (STA-5312)

Rosabulin is a small molecule that acts as a microtubule inhibitor, disrupting the formation of the mitotic spindle and leading to cell cycle arrest at the G2/M phase, ultimately inducing apoptosis in cancer cells.[1][2] Its mechanism of action makes it a subject of interest for the treatment of various solid and hematologic malignancies. Preclinical studies have shown that **Rosabulin** is active when administered both orally and intravenously.[1][2] These notes provide protocols for both routes of administration in xenograft models.

Signaling Pathway of Rosabulin

Rosabulin's primary mechanism of action is the inhibition of tubulin polymerization, a critical process for microtubule formation. Microtubules are essential components of the cytoskeleton and are integral to cell division, intracellular transport, and maintenance of cell shape. By disrupting microtubule dynamics, **Rosabulin** triggers a cascade of events that lead to apoptotic cell death.





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References

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